Halogenated Anthranilate Derivatives: A Comparative Guide to Structure-Activity Relationships

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Compound of Interest

Compound Name:	*Methyl 2-amino-4-chlorobenzoate*
CAS No.:	*5900-58-3*
Cat. No.:	*B1293591*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the structure-activity relationships (SAR) of halogenated anthranilate derivatives across various therapeutic targets. By summarizing quantitative data, detailing experimental protocols, and visualizing key biological pathways, this document aims to serve as a valuable resource for the rational design and development of novel therapeutics based on the anthranilate scaffold. The strategic incorporation of halogens—fluorine, chlorine, bromine, and iodine—can significantly modulate the pharmacokinetic and pharmacodynamic properties of these molecules, leading to enhanced potency, selectivity, and metabolic stability.

Antitubercular Activity of Halogenated Anthranilate Derivatives

Halogenated anthranilate derivatives have emerged as a promising class of inhibitors targeting essential enzymes in Mycobacterium tuberculosis (Mtb), the causative agent of tuberculosis.

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One key target is MabA (FabG1), an enzyme involved in the mycolic acid biosynthesis pathway, which is crucial for the integrity of the mycobacterial cell wall.

Comparative Activity Data

The following table summarizes the in vitro activity of a series of halogenated anthranilate derivatives against Mtb and their inhibitory effect on the MabA enzyme.

Compound ID	Halogen Substitution	Target	IC50 (μM)	MIC90 (μM) against Mtb H37Rv	Reference
1	5-Iodo	MabA	38 ± 6	100-300	[1]
2	5-Bromo	MabA	45 ± 6	100-300	[1]

Note: The core structure for these compounds is an anthranilic acid scaffold with a 3,4-dichlorobenzoyl group attached to the nitrogen atom.

The data indicates that both 5-iodo and 5-bromo substitutions on the anthranilate ring result in potent inhibition of the MabA enzyme and significant whole-cell activity against M. tuberculosis. [1] Interestingly, while there is a slight difference in their enzymatic inhibition, their antimycobacterial efficacy is comparable. Further studies with these compounds revealed that their mode of action might not be solely through MabA inhibition but could also involve intrabacterial acidification due to the carboxylic acid moiety.[1]

Experimental Protocols

Microplate Alamar Blue Assay (MABA) for M. tuberculosis Susceptibility Testing

This assay is a widely used colorimetric method to determine the minimum inhibitory concentration (MIC) of compounds against M. tuberculosis.[2][3][4][5]

- Inoculum Preparation:M. tuberculosis H37Rv is grown in Middlebrook 7H9 broth supplemented with OADC (oleic acid, albumin, dextrose, catalase). The bacterial suspension is adjusted to a McFarland standard of 1.0.

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- Plate Setup: The test compounds are serially diluted in a 96-well microplate. The bacterial inoculum is added to each well.
- Incubation: The plates are incubated at 37°C for 7 days.
- Alamar Blue Addition: After incubation, Alamar Blue solution is added to each well.
- Result Interpretation: The plates are re-incubated for 24 hours. A color change from blue to pink indicates bacterial growth. The MIC is defined as the lowest compound concentration that prevents this color change.[5]

MabA (FabG1) Inhibition Assay

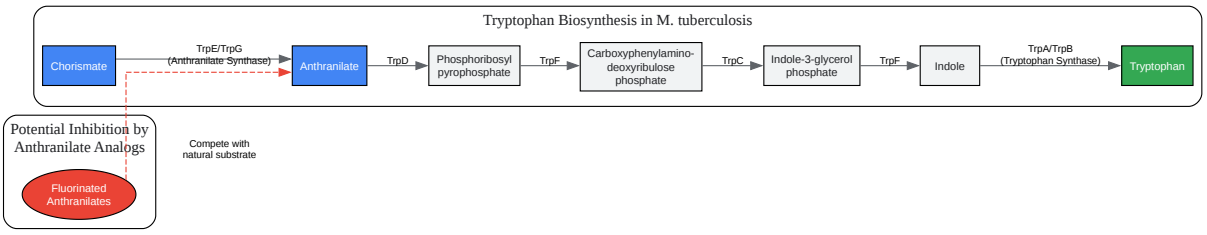
This is an enzymatic assay to quantify the inhibitory effect of compounds on the MabA enzyme.[1]

- Reaction Mixture: The reaction is performed in a microplate well containing the MabA enzyme, the substrate acetoacetyl-CoA, and the cofactor NADPH in a suitable buffer.
- Compound Addition: The test compounds are added to the wells at various concentrations.
- Reaction Initiation and Incubation: The reaction is initiated by the addition of the enzyme and incubated at a controlled temperature.
- Detection: The formation of the product, hydroxybutyryl-CoA (HBCoA), is monitored using Liquid Chromatography-Mass Spectrometry (LC-MS).
- Data Analysis: The concentration of the compound that inhibits 50% of the enzyme activity (IC50) is calculated from the dose-response curve.

Visualizing the Tryptophan Biosynthesis Pathway

While the primary antitubercular target discussed for the halogenated derivatives above is MabA, other anthranilate derivatives are known to interfere with the tryptophan biosynthesis pathway, which is also essential for Mtb survival. The following diagram illustrates this pathway.

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Caption: Tryptophan biosynthesis pathway in M. tuberculosis.

Factor Xa Inhibitory Activity of Halogenated Anthranilate Derivatives

Halogenated anthranilate derivatives have also been investigated as inhibitors of Factor Xa (FXa), a critical enzyme in the blood coagulation cascade. Inhibition of FXa is a key strategy for the development of anticoagulants.

Comparative Activity Data

The following table presents the in vitro inhibitory activity of a series of anthranilamide-based FXa inhibitors.

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Compound ID	Halogen Substitution (P1 moiety)	FXa IC50 (nM)	Selectivity over Thrombin	Reference
6a	5-chlorothiophene	28.7	>348	[6]
6k	5-chloropyridine	23.8	>420	[6]
8	5-bromothiophene	13.4	-	[6]

Note: These compounds share a common anthranilamide scaffold with variations in the P1 and P4 binding moieties.

The data highlights the importance of a halogenated aromatic ring in the P1 pocket of the FXa enzyme.[7] Specifically, compounds with a 5-chlorothiophene or 5-chloropyridine moiety at this position exhibit potent FXa inhibition.[6] Replacing the chlorine with a bromine atom (compound 8 vs. 6a) further enhances the inhibitory activity, suggesting that the nature and size of the halogen play a crucial role in the binding interaction.[6] These compounds also demonstrate high selectivity for FXa over thrombin, another key serine protease in the coagulation cascade.[6]

Experimental Protocols

In Vitro Factor Xa Inhibition Assay (Chromogenic)

This assay measures the ability of a compound to inhibit the enzymatic activity of Factor Xa using a chromogenic substrate.[8][9][10][11][12]

- Reagents: Human Factor Xa, a specific chromogenic substrate for FXa, and a suitable buffer system.
- Assay Procedure:
  - Factor Xa is pre-incubated with various concentrations of the test compound in a 96-well plate.

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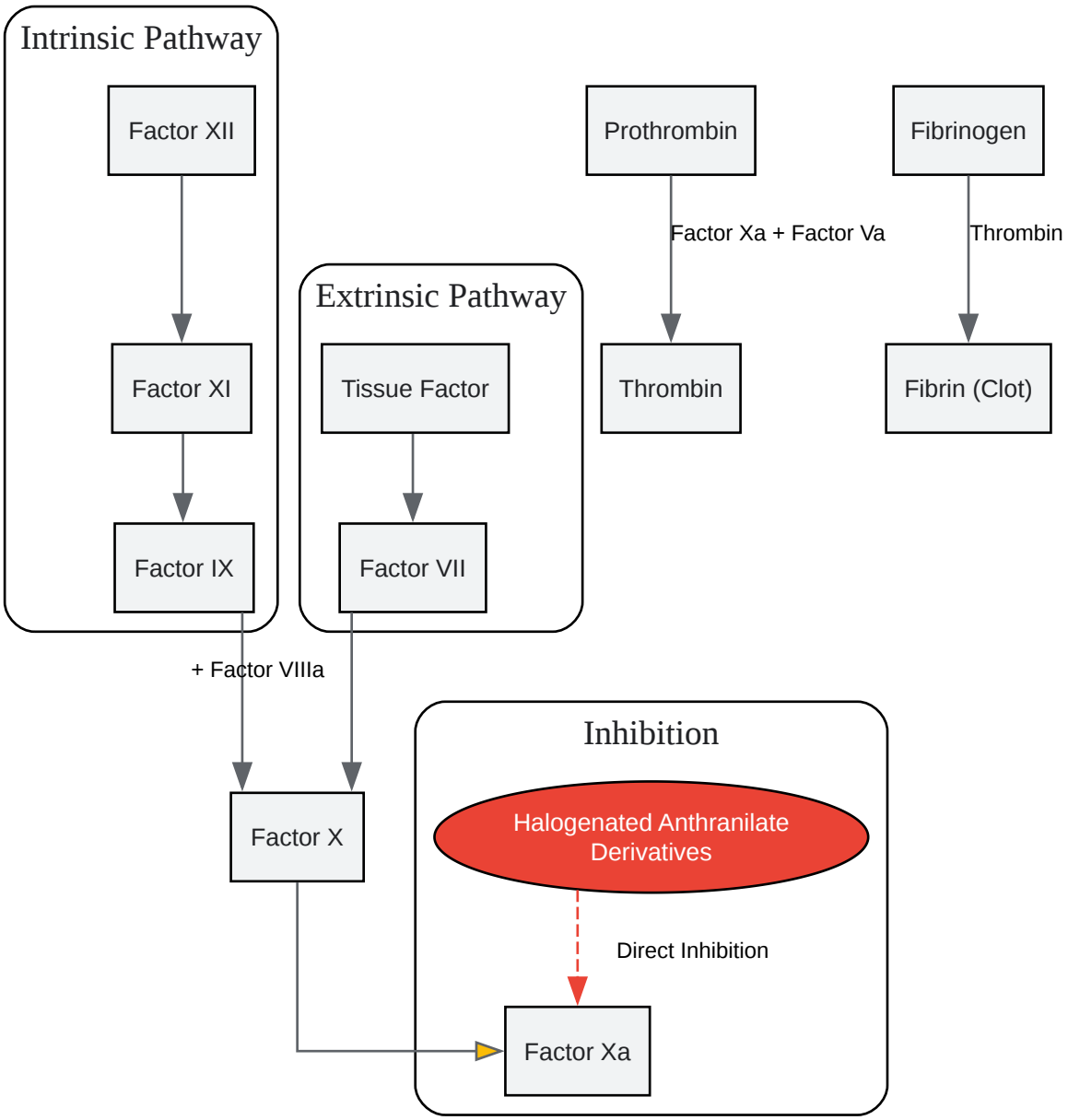
- The chromogenic substrate is added to initiate the reaction.
- The plate is incubated at 37°C.
- The reaction is stopped, and the absorbance of the colored product is measured using a microplate reader at a specific wavelength (e.g., 405 nm).

- Data Analysis: The IC50 value is determined by plotting the percentage of inhibition against the compound concentration.

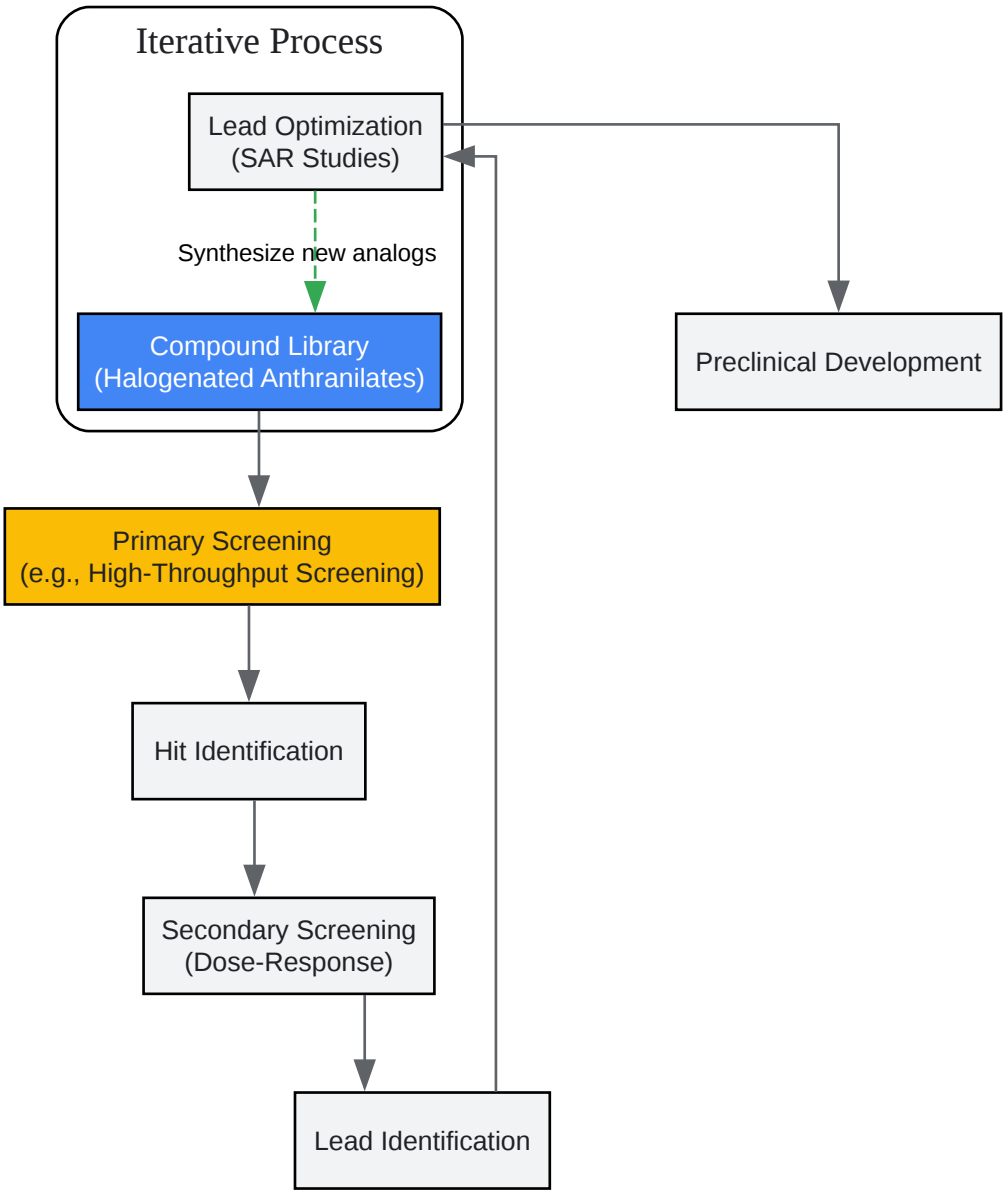
Visualizing the Coagulation Cascade and FXa Inhibition

The following diagram illustrates the central role of Factor Xa in the coagulation cascade and the mechanism of action of FXa inhibitors.

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- To cite this document: BenchChem. [Halogenated Anthranilate Derivatives: A Comparative Guide to Structure-Activity Relationships]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293591/docs#halogenated-anthranilate-derivatives-a-comparative-guide-to-structure-activity-relationships]

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